

Navigating the Safe Disposal of SU11274: A Comprehensive Guide

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Compound of Interest

Compound Name: SU11274

Cat. No.: B1681149

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides essential, step-by-step procedures for the safe disposal of **SU11274**, a selective c-Met inhibitor. Adherence to these guidelines is paramount to ensure personal safety and environmental protection.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **SU11274** in accordance with good industrial hygiene and safety practices. Always work under a chemical fume hood and avoid inhaling the substance or allowing it to come into contact with skin. In the event of a spill, immediately evacuate the area, wear appropriate personal protective equipment (PPE), and prevent the substance from entering drains.^[1] Collect the spilled material through binding or pumping, and dispose of it properly.^[1]

Personal Protective Equipment (PPE) is mandatory and includes:

- **Gloves:** Inspect gloves prior to use and use proper removal techniques to avoid skin contact.
- **Protective Clothing:** Immediately change any clothing that becomes contaminated.^[2]
- **Eye and Face Protection:** Wear appropriate eye and face protection.^[2]

Step-by-Step Disposal Protocol

Waste material containing **SU11274** must be disposed of in accordance with national and local regulations.[1] It is imperative to keep the chemical in its original container and not mix it with other waste.[1] Uncleaned containers should be handled in the same manner as the product itself.[1]

- **Container Management:** Ensure **SU11274** waste is stored in a tightly closed and properly labeled container in a dry, designated area.[2]
- **Waste Collection:** Contact a licensed professional waste disposal service to handle the material.[3]
- **Contaminated Materials:** Dispose of contaminated gloves and other disposable PPE after use in accordance with applicable laws and good laboratory practices. Contaminated packaging should be disposed of as unused product.[3]
- **Documentation:** Maintain clear records of the waste generated and its disposal, in line with institutional and regulatory requirements.

Quantitative Data for SU11274

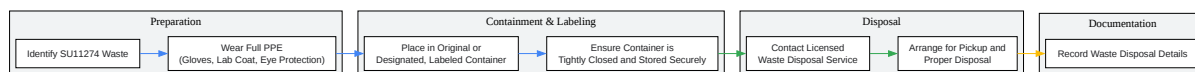
For quick reference, the following table summarizes key quantitative data for **SU11274**.

Property	Value
Molecular Weight	568.09 g/mol
Purity	99.73% (for specific batches noted)
Solubility (DMSO)	92 mg/mL (161.94 mM)
IC50 (c-Met)	10 nM (in cell-free assays)
IC50 (Cell Growth)	3.4 µM (H69 cells), 6.5 µM (H345 cells)

Source: Selleck Chemicals[4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **SU11274**.



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SU11274 Disposal Workflow

By adhering to these detailed procedures, laboratory professionals can ensure the safe and compliant disposal of **SU11274**, fostering a secure research environment.

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References

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